

molecular formula and weight of anhydrous calcium thiosulfate

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Compound of Interest

Compound Name: Calcium thiosulfate

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Anhydrous Calcium Thiosulfate: A Technical Overview

Introduction

Anhydrous **calcium thiosulfate**, a compound of significant interest in various chemical and industrial applications, is an inorganic salt with the chemical formula CaS_2O_3 . This document provides a detailed examination of its molecular properties, specifically its molecular formula and weight. The information herein is intended for researchers, scientists, and professionals in drug development and other scientific fields.

Molecular Formula and Composition

The molecular formula for anhydrous **calcium thiosulfate** is CaS_2O_3 ^{[1][2][3]}. This formula indicates that each molecule of anhydrous **calcium thiosulfate** is composed of one calcium atom, two sulfur atoms, and three oxygen atoms.

Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for the molecular weight of anhydrous **calcium thiosulfate** is detailed below.

Table 1: Atomic Weights of Constituent Elements

Element	Symbol	Atomic Weight (amu)
Calcium	Ca	40.078[4][5][6]
Sulfur	S	32.066[7][8][9]
Oxygen	O	15.999[10][11][12]

Calculation of Molecular Weight:

The molecular weight of CaS_2O_3 is calculated as follows:

$(1 \times \text{Atomic Weight of Ca}) + (2 \times \text{Atomic Weight of S}) + (3 \times \text{Atomic Weight of O})$

$= (1 \times 40.078) + (2 \times 32.066) + (3 \times 15.999) = 40.078 + 64.132 + 47.997 = 152.207 \text{ amu}$

The calculated molecular weight of anhydrous **calcium thiosulfate** is approximately 152.21 g/mol, which aligns with published data[1][2].

Further Research and Analysis

To provide a comprehensive technical guide as requested, further investigation into experimental protocols for the synthesis and analysis of anhydrous **calcium thiosulfate**, as well as its involvement in any signaling pathways or relevant experimental workflows, is necessary. The following sections will be developed based on subsequent research.

(Sections to be developed based on further searches)

- Experimental Protocols
 - Synthesis of Anhydrous **Calcium Thiosulfate**
 - Analytical Methods for Purity and Characterization
- Signaling Pathways and Logical Relationships
 - (Diagrams and descriptions to be added)
- Experimental Workflows

- (Diagrams and descriptions to be added)

This initial section provides the foundational data regarding the molecular formula and weight of anhydrous **calcium thiosulfate**. The subsequent sections will build upon this with detailed experimental and illustrative information as required.

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